

Molecular formula and molecular weight of 2,3-Dimethyl-1-pentene

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Compound of Interest

Compound Name: 2,3-Dimethyl-1-pentene

Cat. No.: B165498

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An In-depth Technical Guide on 2,3-Dimethyl-1-pentene

This guide provides the fundamental molecular properties of **2,3-Dimethyl-1-pentene**, a valuable biochemical for research applications. The information is presented to serve researchers, scientists, and professionals in drug development.

Molecular Properties

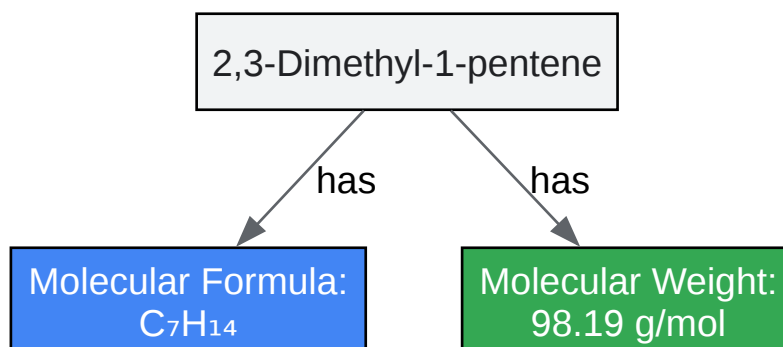
The foundational data for **2,3-Dimethyl-1-pentene** is summarized below, offering a clear overview of its molecular formula and weight.

Property	Value
Molecular Formula	C ₇ H ₁₄ [1] [2] [3] [4]
Molecular Weight	98.19 g/mol [1] [3]

The molecular formula indicates a composition of 7 carbon atoms and 14 hydrogen atoms. The molecular weight is approximately 98.19 grams per mole, a critical parameter for stoichiometric calculations in experimental protocols.[\[1\]](#)[\[3\]](#) The NIST WebBook provides a slightly more precise molecular weight of 98.1861 g/mol [\[2\]](#)

Logical Relationship of Molecular Properties

The following diagram illustrates the direct relationship between the chemical compound and its core molecular identifiers.



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Caption: Relationship between **2,3-Dimethyl-1-pentene** and its molecular properties.

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References

- 1. scbt.com [scbt.com]
- 2. 1-Pentene, 2,3-dimethyl- [webbook.nist.gov]
- 3. 2,3-Dimethyl-1-pentene | CymitQuimica [cymitquimica.com]
- 4. scbt.com [scbt.com]
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